

An In-depth Technical Guide to N-tert-Butylacrylamide

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Compound of Interest

Compound Name: *t*-Butylacrylamide

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This technical guide provides a comprehensive overview of the physicochemical properties of N-tert-**Butylacrylamide** (**t-Butylacrylamide**), a key monomer in polymer science and various industrial applications. This document is intended for researchers, scientists, and professionals in drug development and material science.

Physicochemical Properties of N-tert-Butylacrylamide

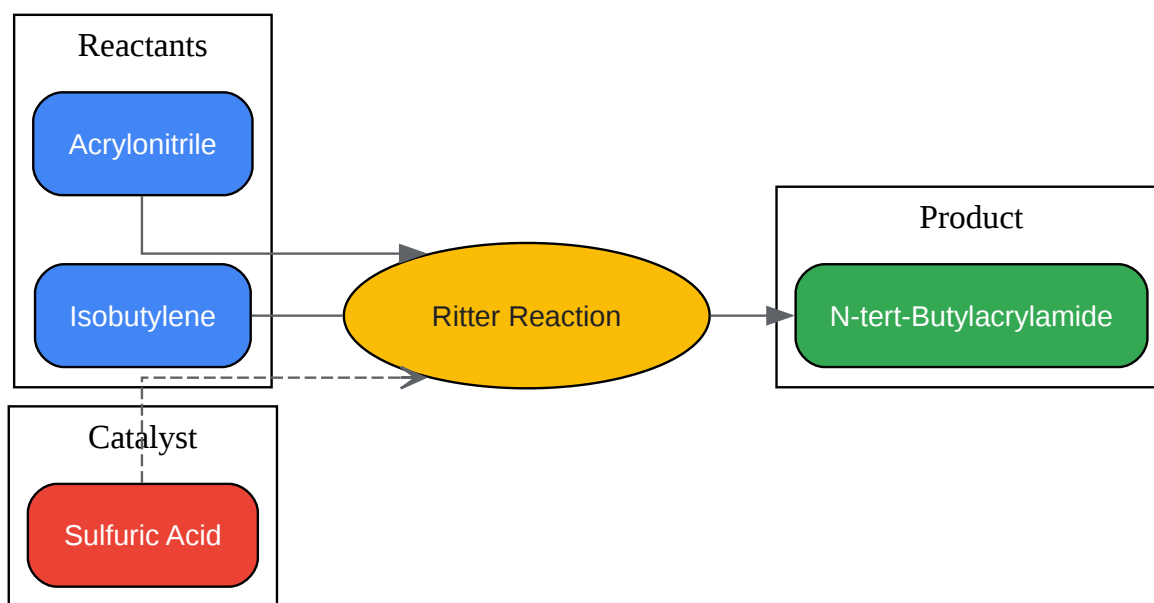
N-tert-**Butylacrylamide** is a mono-substituted acrylamide with a bulky tert-butyl group attached to the nitrogen atom. This structure imparts unique properties, such as thermal stability and hydrophobicity, to polymers derived from it.

Below is a summary of its key quantitative data:

Property	Value	Reference
Molecular Formula	C7H13NO	[1][2][3][4]
Linear Formula	CH2=CHCONHC(CH3)3	[5]
Molecular Weight	127.18 g/mol	[1][2][3][5]
Alternate Molecular Weight	127.19 g/mol	[4][6]
CAS Number	107-58-4	[2][5]
Melting Point	126-129 °C	[5][7]
Density	1.20 g/cm ³	[2][5]

Synthesis of N-tert-Butylacrylamide

The primary method for synthesizing N-**tert-Butylacrylamide** is the Ritter reaction.[5][7] This reaction involves the use of isobutylene, sulfuric acid, and acrylonitrile.[5]



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*Synthesis of N-**tert-Butylacrylamide** via the Ritter Reaction.*

Experimental Protocols

While detailed experimental protocols are highly specific to the application, the general synthesis via the Ritter reaction serves as a foundational method. Optimization of this synthesis can be achieved using N-tert-butyl acetate and acetic acid.[5][7] For applications in drug delivery or cell immobilization, N-tert-**Butylacrylamide** is typically polymerized, often with other monomers, to create hydrogels or other polymer structures. The specific protocols for these polymerizations, including initiator choice, solvent, temperature, and reaction time, would be dictated by the desired properties of the final polymer.

Applications in Research and Development

N-tert-**Butylacrylamide** is a versatile monomer with several applications relevant to researchers and drug development professionals:

- **Drug Delivery Systems:** Its temperature sensitivity makes it a candidate for creating thermo-responsive polymers that can release drugs in response to temperature changes.[5]
- **Protein Dewatering and Cell Immobilization:** The unique properties of polymers containing N-tert-**Butylacrylamide** are utilized in processes for dewatering proteins and for immobilizing cells for various biotechnological applications.[5][7]
- **Anti-Angiogenic Cancer Therapy:** It has been used in studies related to abiotic anti-VEGF nanoparticles for cancer therapy.[7]
- **Industrial Applications:** Beyond biomedical uses, it is an intermediate in various organic syntheses and is used in the plastics, personal care, paper, and water treatment industries.
[5]

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